

# Dodeclonium Bromide: Application Notes and Protocols for Research

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## Compound of Interest

Compound Name: Dodeclonium Bromide

Cat. No.: B097659

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## Introduction

**Dodeclonium Bromide** (CAS: 15687-13-5) is a quaternary ammonium compound (QAC) recognized for its antiseptic and antimicrobial properties.<sup>[1][2]</sup> It is a cationic surfactant structurally identified as [2-(4-Chloro-phenoxy)-ethyl]-dodecyl-dimethyl-ammonium bromide.<sup>[1]</sup> While its primary established use is as a topical antiseptic, its broader research applications are not extensively documented in publicly available scientific literature. These application notes provide a framework for formulating and studying **Dodeclonium Bromide** in a research setting, drawing upon the general characteristics of QACs.

Note: The following protocols and data are based on the general properties of quaternary ammonium compounds. Specific experimental data and optimized protocols for **Dodeclonium Bromide** are limited in published research. Researchers should treat these as starting points and optimize them for their specific experimental needs.

## Physicochemical Properties and Formulation

A summary of the key physicochemical properties of **Dodeclonium Bromide** is presented in Table 1.

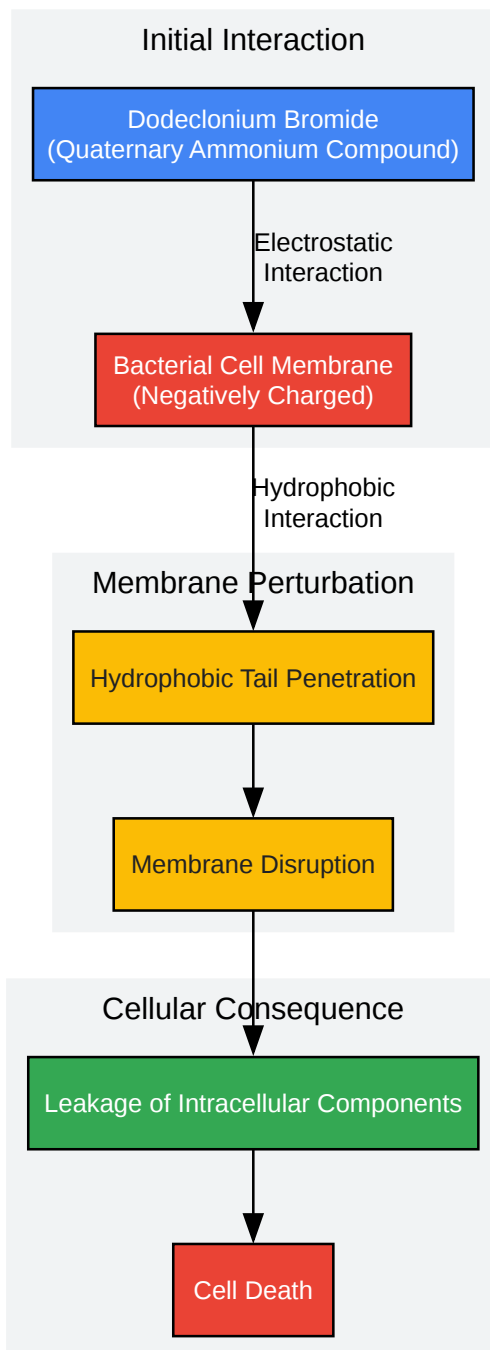
Property	Value	Reference
CAS Number	15687-13-5	[1][3]
Molecular Formula	C22H39BrClNO	[3][4]
Molecular Weight	448.91 g/mol	[4]
Synonyms	GR-412, Dodecaonium Bromide, [2-(4-Chloro-phenoxy)-ethyl]-dodecyl-dimethyl-ammonium bromide	[1]

For research applications, **Dodeclonium Bromide** can be formulated in various aqueous and hydro-alcoholic solutions. Due to its surfactant nature, it can also be incorporated into creams, gels, and other topical delivery systems.[5][6][7] The choice of formulation will depend on the specific research question, whether it be for in vitro antimicrobial assays or for studies on topical delivery and efficacy.

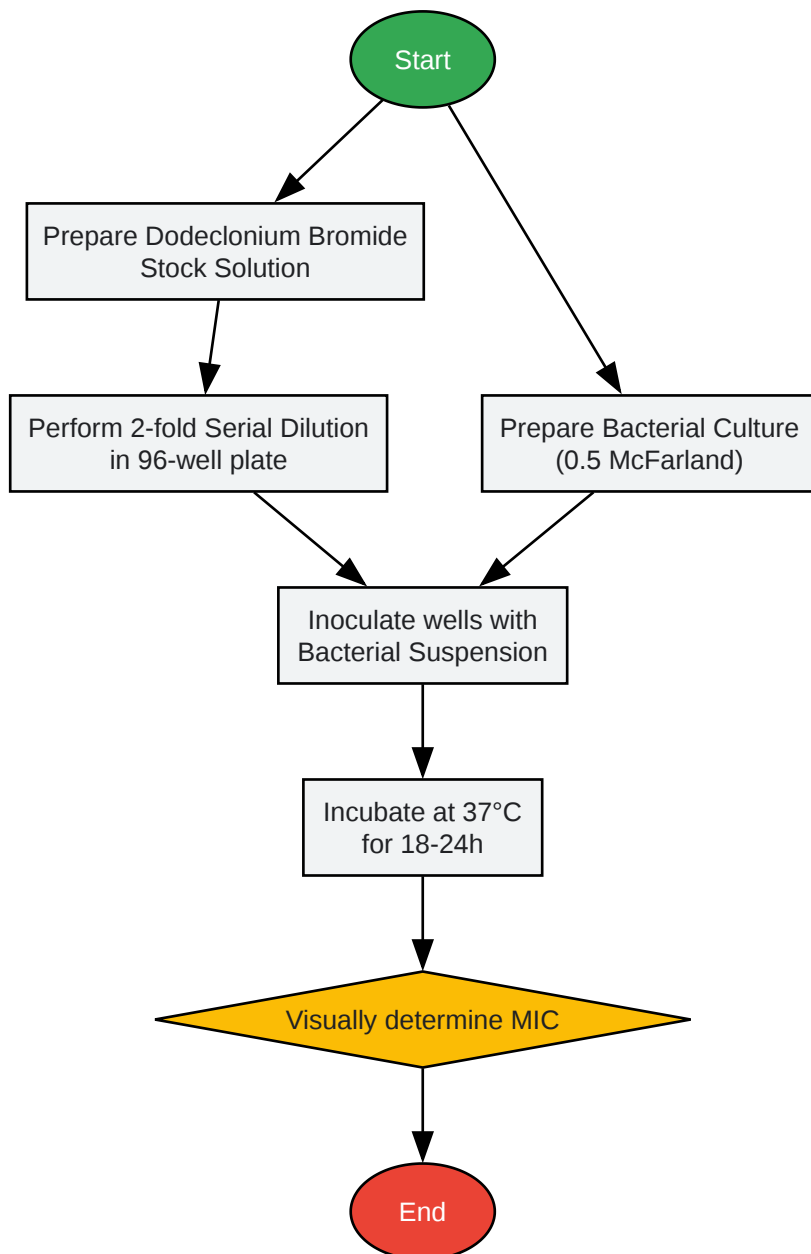
## Mechanism of Action (General for QACs)

The primary mechanism of action for quaternary ammonium compounds like **Dodeclonium Bromide** is the disruption of microbial cell membranes.[1][8] The positively charged quaternary ammonium headgroup interacts with the negatively charged components of the bacterial cell wall and membrane, such as phospholipids and teichoic acids. The hydrophobic alkyl chain then penetrates the hydrophobic core of the cell membrane. This process leads to a loss of membrane integrity, leakage of essential intracellular components, and ultimately, cell death.[1]

## General Mechanism of Action for Quaternary Ammonium Compounds



## Workflow for MIC Determination



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- To cite this document: BenchChem. [Dodeclonium Bromide: Application Notes and Protocols for Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097659#formulating-dodeclonium-bromide-for-research-applications]

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